

Structural Insights into GSK Compounds and Their Targets: A Technical Overview

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Compound of Interest

Compound Name: GSK 625433

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This technical guide delves into the structural biology of compounds developed by GlaxoSmithKline (GSK) binding to their respective protein targets. Understanding these interactions at a molecular level is fundamental for rational drug design and the development of next-generation therapeutics. This document provides a detailed examination of two key GSK targets: Glycogen Synthase Kinase 3 (GSK-3) and B-cell Maturation Antigen (BCMA), summarizing quantitative binding data, outlining experimental methodologies for structural studies, and visualizing relevant biological pathways.

Glycogen Synthase Kinase 3 (GSK-3): A Prolific Target

Glycogen Synthase Kinase 3 (GSK-3) is a serine/threonine kinase implicated in a multitude of cellular processes, including metabolism, cell proliferation, and neuronal development.^[1] Its dysregulation is associated with various diseases such as type 2 diabetes, Alzheimer's disease, and cancer.^{[1][2]} GSK has been at the forefront of developing small molecule inhibitors against this critical enzyme.

Quantitative Binding Data of GSK-3 Inhibitors

The following table summarizes the in vitro inhibitory activity of various compounds against GSK-3. It is important to note that IC₅₀ values are highly dependent on assay conditions, including ATP and enzyme concentrations, as well as incubation time.[2]

Compound	Target Isoform(s)	IC50 (nM)	Selectivity Notes	Reference
Compound 3 (I-5)	GSK-3 β	-	Less than 30% inhibition of 25 other kinases at 10 μ M	[2]
Compound 4 (SB-216763)	GSK-3 α	34	Little or no inhibition of 24 other kinases tested	[2]
Compound 13	GSK-3	0.6	-	[2]
Compound 23	GSK-3 β	3	460-fold selective over PKC β II	[2]
Compound 33	GSK-3	-	Not significantly inhibited a panel of over 50 kinases at 100 nM	[2]
Compound 39	GSK-3	5	Also inhibits CDK1, CDK2, and CDK5 in the nanomolar range	[2]
Compound 116	GSK-3 β	-	No significant activity against more than 20 other kinases	[2]
Compound 119	GSK-3 β	17	Good selectivity versus CDK2	[2]
Compound 122	GSK-3	7	-	[2]
Tideglusib	GSK-3 β	-	Irreversible inhibitor	[3]

Compound 36	GSK-3 β	70	-	[4] [5]
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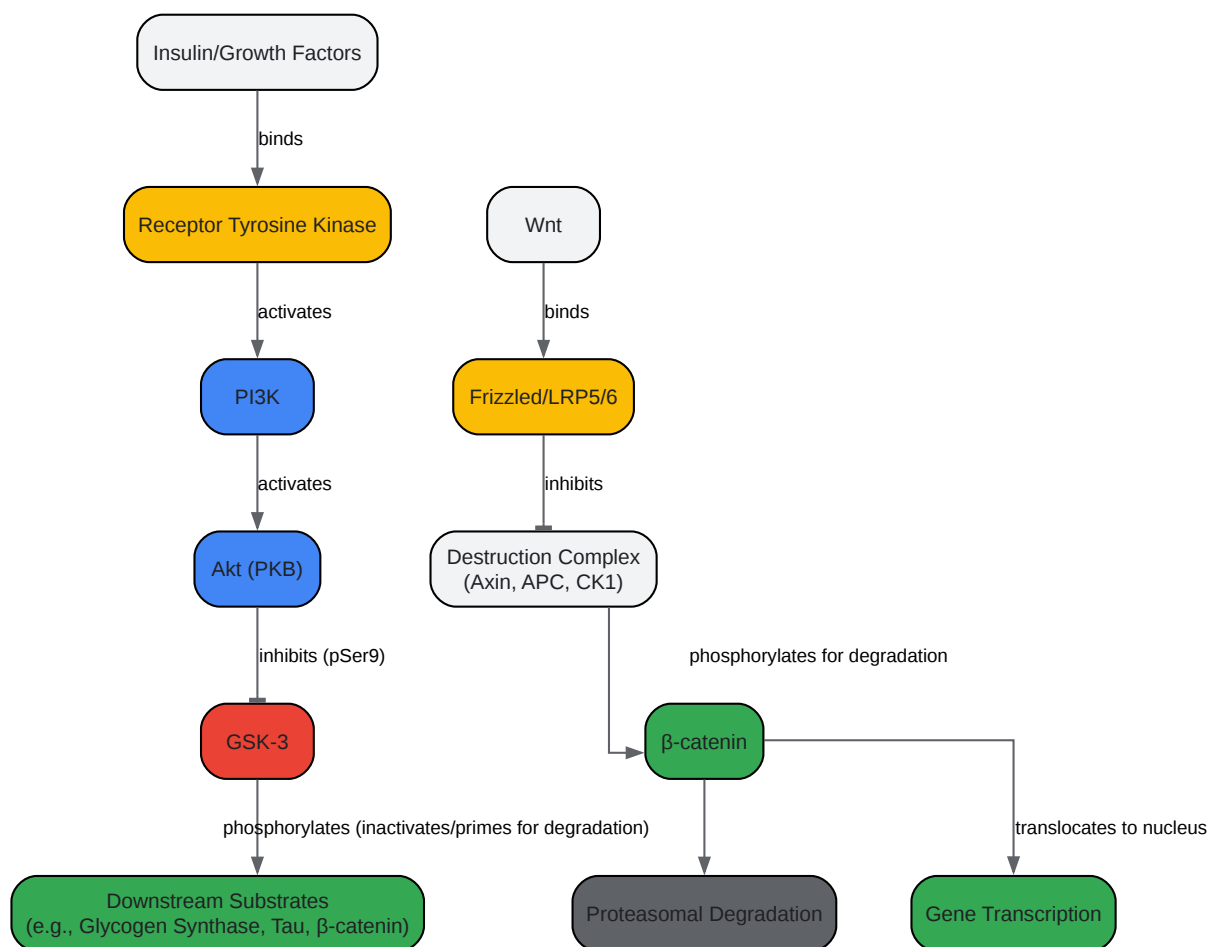
Structural Insights into Inhibitor Binding

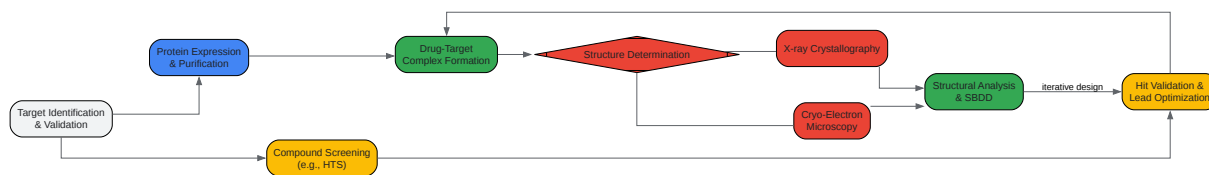
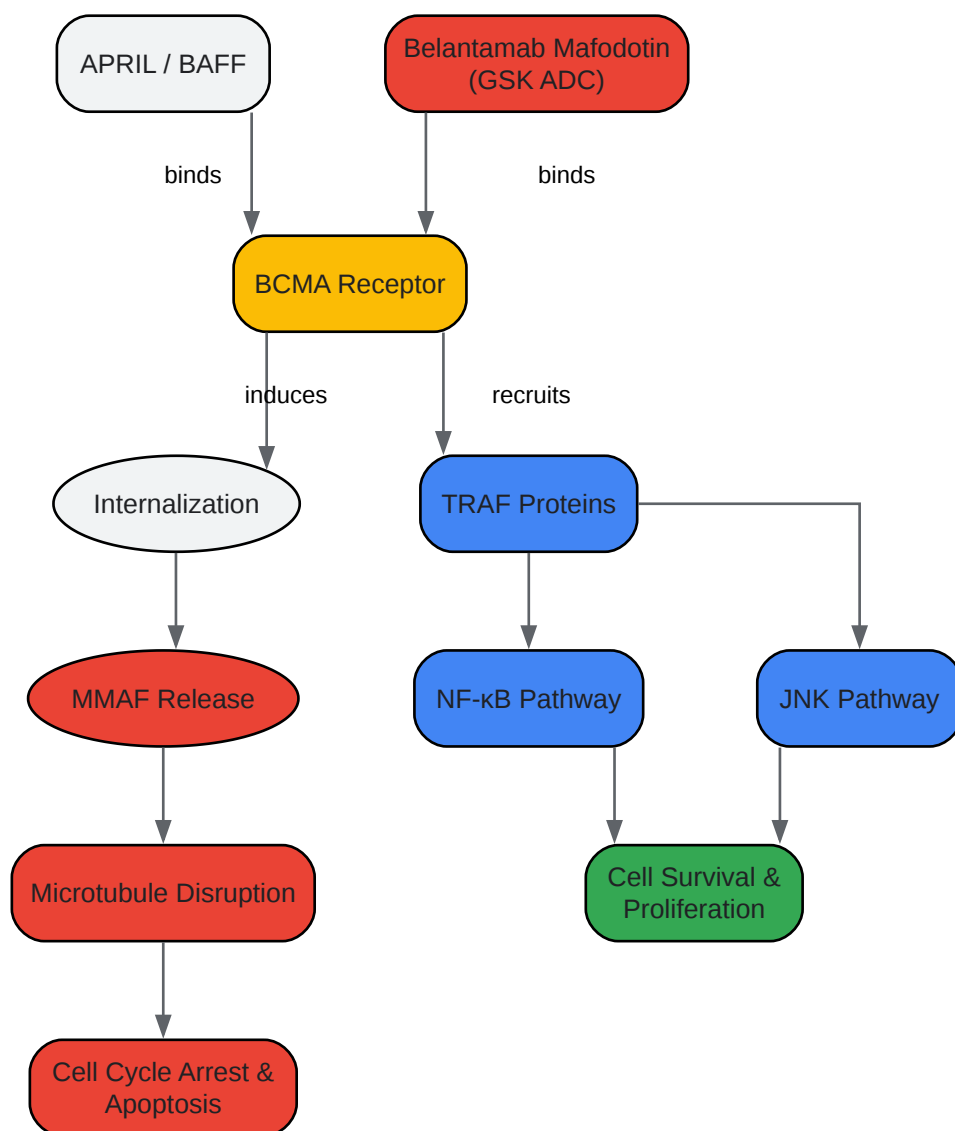
The majority of GSK-3 inhibitors are ATP-competitive, binding within the adenine-binding pocket of the kinase.[\[2\]](#)[\[6\]](#) X-ray crystallography studies have been instrumental in elucidating the binding modes of these inhibitors.[\[2\]](#)[\[5\]](#)

A common interaction pattern involves the formation of hydrogen bonds with the "hinge" region of the kinase, specifically with the backbone amide of Val135 and the carbonyl oxygen of Asp133.[\[2\]](#) For instance, in the co-crystal structure of compound 3 with GSK-3 β , the maleimide nitrogen interacts with the carbonyl oxygen of Asp133, and an oxygen atom of the compound interacts with the backbone nitrogen of Val135.[\[2\]](#) Additional interactions with residues such as Lys85, Arg141, and Asp200 can contribute to the potency and selectivity of the inhibitors.[\[2\]](#) The crystal structure of GSK-3 β in complex with compound 116 reveals that the oxadiazole moiety forms hydrogen bonds with the side chains of Lys85 and Asp200.[\[2\]](#)

Signaling Pathway of GSK-3

GSK-3 is a constitutively active kinase that is regulated by inhibitory phosphorylation.[\[1\]](#) Several signaling pathways converge on GSK-3 to modulate its activity. The PI3K/Akt pathway, activated by insulin and other growth factors, leads to the phosphorylation of an N-terminal serine residue (Ser9 on GSK-3 β), which acts as a pseudosubstrate, inhibiting the kinase.[\[1\]](#)[\[7\]](#) The Wnt signaling pathway also inhibits GSK-3 by disrupting a destruction complex, leading to the stabilization of β -catenin.[\[7\]](#)





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